

RP-54745 solubility in DMSO and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RP-54745

Cat. No.: B1680018

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Technical Support Center: RP-54745

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of **RP-54745**.

Frequently Asked Questions (FAQs)

What is RP-54745?

RP-54745 is an amino-dithiole-one compound identified as a potential antirheumatic agent.^[1] It functions as an inhibitor of macrophage stimulation and interleukin-1 (IL-1) production.^{[1][2][3]} Research has shown its efficacy in various mouse models of induced arthritis.^{[3][4]} More recently, it has been identified as an IL-1 inhibitor that can suppress the growth of Kaposi's sarcoma-associated herpesvirus (KSHV)-related primary effusion lymphoma (PEL) by inducing apoptosis.^[5]

What is the primary mechanism of action for RP-54745?

RP-54745's primary mechanism involves the inhibition of interleukin-1 (IL-1) production and signaling.^{[1][2][5]} It has been shown to diminish IL-1 production induced by lipopolysaccharides (LPS) in murine peritoneal macrophages, both in vitro and in vivo.^[1] This effect is also observed at the mRNA level, where it inhibits IL-1 α and IL-1 β mRNA signals.^[1] In cancer cell lines, **RP-54745** treatment has been found to downregulate IL1R1, IL-1 β , and IL1RAP transcripts and induce apoptosis through the cleavage of caspases and regulation of Bax and Bcl-2 proteins.^[5]

What are the recommended storage conditions for RP-54745?

Proper storage is crucial to maintain the stability and activity of **RP-54745**.

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.[\[2\]](#)
- In Solvent: Store at -80°C for up to 2 years or at -20°C for up to 1 year.[\[2\]](#)[\[3\]](#) It is advisable to aliquot the solution after preparation to prevent degradation from repeated freeze-thaw cycles.[\[3\]](#)

Solubility Data

The solubility of **RP-54745** can vary depending on the solvent and whether it is for in vitro or in vivo applications.

Table 1: In Vitro Solubility

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	62.5	209.86	Ultrasonic assistance is needed. [2] Use newly opened DMSO as the compound's solubility can be affected by hygroscopic DMSO. [3]

Table 2: In Vivo Formulations

Solvent System	Concentration (mg/mL)	Molar Concentration (mM)	Notes
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.08	≥ 6.98	Results in a clear solution. [2]
10% DMSO + 90% Corn Oil	≥ 2.08	≥ 6.98	Results in a clear solution. [2] This formulation should be used cautiously for dosing periods longer than two weeks. [3]

Experimental Protocols & Workflows

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **RP-54745** (Molecular Weight: 297.82) in DMSO.

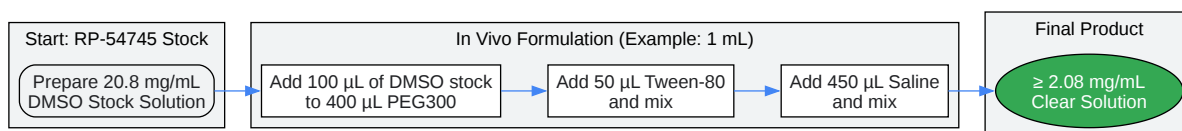
- **Weighing the Compound:** Accurately weigh out the desired amount of **RP-54745** powder. For example, to prepare 1 mL of a 10 mM solution, you would need 2.9782 mg of the compound. For larger volumes, see the stock solution preparation table below.[\[2\]](#)[\[3\]](#)
- **Solvent Addition:** Add the appropriate volume of high-quality, newly opened DMSO to the powdered compound.
- **Dissolution:** To facilitate dissolution, use an ultrasonic bath until the solution is clear and all particulate matter is dissolved.[\[2\]](#)
- **Storage:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to two years or -20°C for up to one year.[\[3\]](#)

Stock Solution Preparation Table

Target Concentration	Volume for 1 mg	Volume for 5 mg	Volume for 10 mg
1 mM	3.3577 mL	16.7887 mL	33.5773 mL
5 mM	0.6715 mL	3.3577 mL	6.7155 mL
10 mM	0.3358 mL	1.6789 mL	3.3577 mL

Experimental Workflow: Preparing RP-54745 for In Vivo Dosing

The following diagram illustrates the workflow for preparing an in vivo formulation of **RP-54745**.



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Caption: Workflow for preparing an in vivo formulation of **RP-54745**.

Troubleshooting Guide

Issue: **RP-54745** powder is not fully dissolving in DMSO.

- **Solution 1:** Use Ultrasonic Agitation. As per the supplier's recommendation, sonication is necessary to fully dissolve **RP-54745** in DMSO.[2] Ensure the sample is placed in an ultrasonic bath until the solution becomes clear.
- **Solution 2:** Check the Quality of DMSO. The solubility of **RP-54745** can be significantly impacted by hygroscopic (water-absorbing) DMSO.[3] Use a fresh, unopened bottle of high-purity, anhydrous DMSO to ensure optimal solubility.

- **Solution 3: Gentle Warming.** While not explicitly stated in the provided documentation, gentle warming (e.g., to 37°C) can sometimes aid in the dissolution of compounds. However, this should be done with caution to avoid degradation. Always check for any changes in the solution's color or clarity that might indicate compound instability.

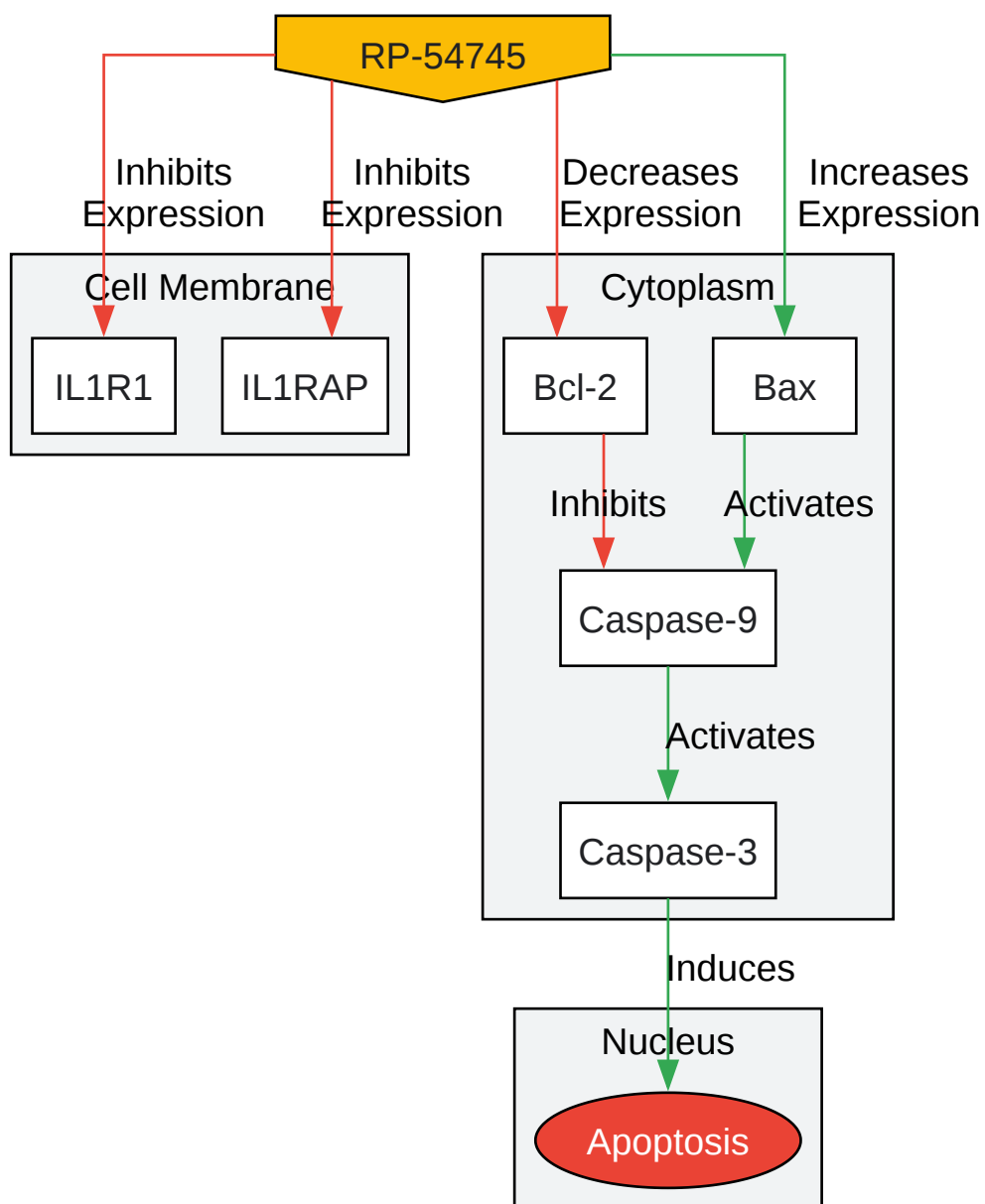
Issue: Precipitation is observed after diluting the DMSO stock solution in an aqueous buffer.

- **Solution 1: Optimize Final DMSO Concentration.** When diluting a DMSO stock solution into an aqueous medium for cell culture experiments, ensure the final concentration of DMSO is low (typically <0.5%) to avoid both solvent-induced precipitation and cellular toxicity.
- **Solution 2: Use a Surfactant.** For in vivo preparations, formulations often include surfactants like Tween-80 to improve solubility and stability in aqueous solutions.^[2] Consider if a biocompatible surfactant is appropriate for your in vitro experiment.

Signaling Pathway

Proposed Signaling Pathway of RP-54745 in PEL Cells

The diagram below illustrates the proposed mechanism of action for **RP-54745** in primary effusion lymphoma (PEL) cells, leading to apoptosis.



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Caption: **RP-54745** inhibits IL-1 signaling and modulates apoptotic proteins.

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- To cite this document: BenchChem. [RP-54745 solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680018#rp-54745-solubility-in-dms0-and-other-solvents]

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